

A Comprehensive Guide to the Nomenclature of Trimethylphenylammonium Iodide

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Compound of Interest

Compound Name: Trimethylphenylammonium iodide

Cat. No.: B029342

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synonyms, alternative names, and chemical identifiers for **trimethylphenylammonium iodide**. The information is presented to support research, development, and clear communication within the scientific community.

Chemical Identity and Nomenclature

Trimethylphenylammonium iodide is a quaternary ammonium salt with a well-defined structure. However, it is known by a variety of names across different chemical databases, publications, and commercial suppliers.^{[1][2]} Understanding these synonyms is crucial for comprehensive literature searches and accurate material sourcing.

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is trimethyl(phenyl)azanium iodide.^{[1][2]} Another systematic name is N,N,N-Trimethylbenzenaminium iodide.^{[1][2]}

Commonly used synonyms include:

- Phenyltrimethylammonium iodide^{[1][2][3][4]}
- N,N,N-Trimethylanilinium iodide^{[1][2][5][6][7]}
- Trimethylanilinium iodide^{[1][2]}

- N,N-Dimethylaniline methiodide[1][2]

Data Summary of Identifiers and Properties

For clarity and cross-referencing, the various identifiers and key physical properties of **trimethylphenylammonium iodide** are summarized in the table below.

Identifier/Property	Value	Reference
CAS Number	98-04-4	[1][3][4]
Molecular Formula	C ₉ H ₁₄ IN	[1][3][4]
Molecular Weight	263.12 g/mol	[1][3][4]
IUPAC Name	trimethyl(phenyl)azanium iodide	[1][2]
InChI Key	KKLAORVGAKUOPZ-UHFFFAOYSA-M	[1][2]
SMILES	C--INVALID-LINK--(C)C1=CC=CC=C1.[I-]	[1]
Melting Point	227 °C (sublimes)	[3][4][7]
Appearance	White to slightly green crystalline powder or flakes	[3][4]
Solubility	Soluble in water and methanol	[2][3][4]

Structural Representation and Naming Convention

The chemical structure of **trimethylphenylammonium iodide** consists of a phenyl group and three methyl groups attached to a central nitrogen atom, which carries a positive charge. This cation is ionically bonded to an iodide anion. The diagram below illustrates this structure and the basis for its primary synonyms.

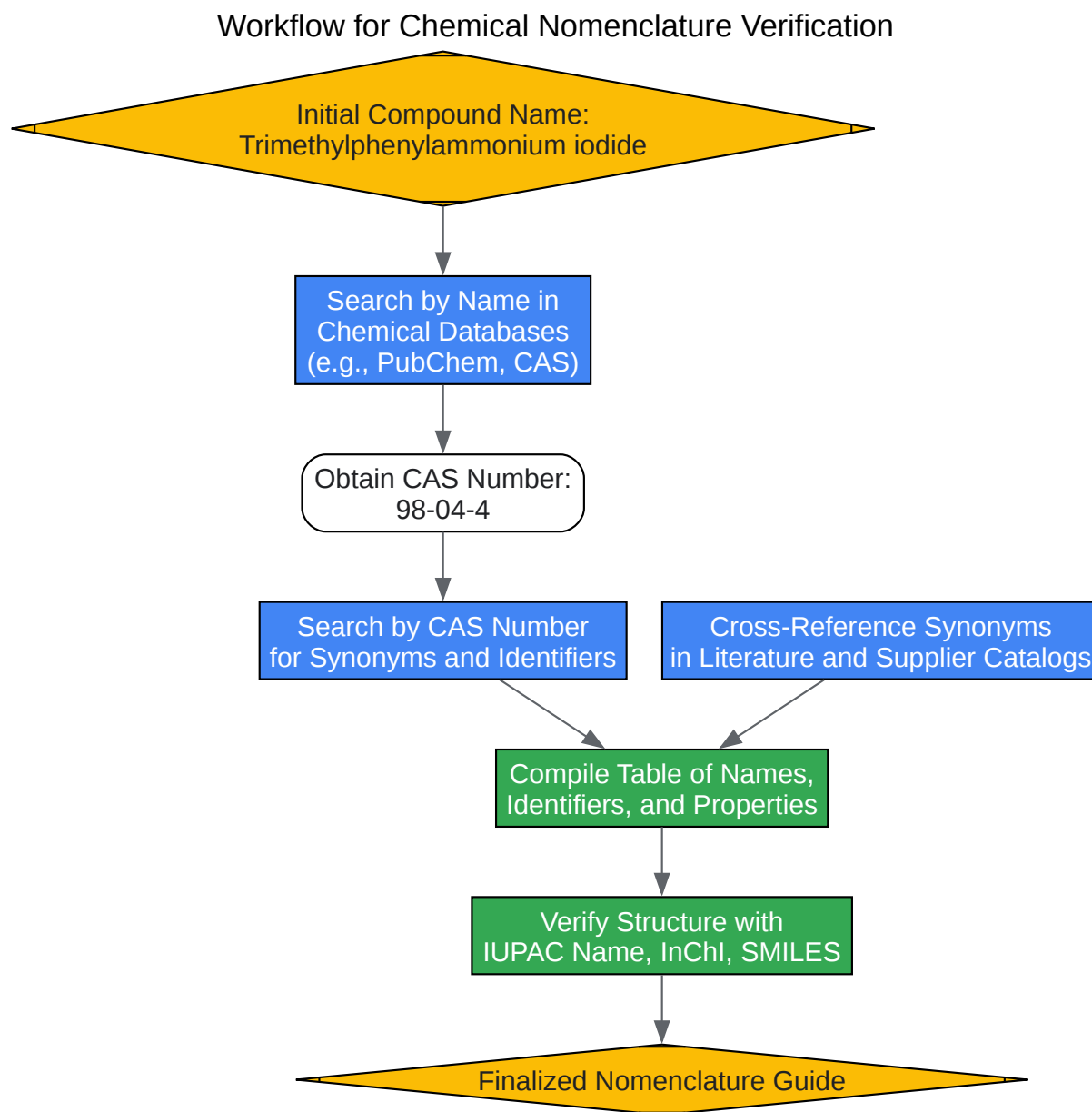
Caption: Relationship between the chemical structure and its common names.

Application Context

Trimethylphenylammonium iodide serves as a versatile reagent in various scientific domains. It is utilized in analytical chemistry for the detection and determination of cadmium.[3] Furthermore, it functions as a key intermediate in organic synthesis, contributing to the development of pharmaceuticals, dyes, and agrochemicals.[3][4]

Experimental Workflow: Literature and Database Search Protocol

To ensure a comprehensive collection of synonyms and associated data, a structured search protocol is essential. The following workflow outlines the methodology for identifying and verifying the nomenclature of a chemical compound like **trimethylphenylammonium iodide**.



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Caption: A systematic workflow for the verification of chemical synonyms.

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